

analytical methods for the characterization of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid

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Compound of Interest

Compound Name:	4-(4-Chlorophenyl)cyclohexanecarboxylic acid
CAS No.:	1346600-43-8
Cat. No.:	B601226

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An Application Note and Protocol Guide

Comprehensive Analytical Characterization of 4-(4-Chlorophenyl)cyclohexanecarboxylic Acid

Abstract

This document provides a detailed guide to the essential analytical methodologies for the comprehensive characterization of **4-(4-Chlorophenyl)cyclohexanecarboxylic acid**. As a critical intermediate in the synthesis of active pharmaceutical ingredients (APIs) such as Atovaquone, its purity, identity, and stability are paramount.^{[1][2]} This guide moves beyond mere procedural lists, offering insights into the causality behind experimental choices, ensuring that the described protocols are robust and self-validating. We will cover chromatographic, spectroscopic, and thermal analysis techniques, providing step-by-step protocols, data interpretation guidance, and visual workflows to support researchers in quality control and drug development.

Introduction and Physicochemical Profile

4-(4-Chlorophenyl)cyclohexanecarboxylic acid (predominantly the trans-isomer in pharmaceutical applications) is a bifunctional molecule featuring a substituted aromatic ring and a carboxylic acid moiety on a cyclohexane backbone.^[1] Its role as a precursor and potential impurity necessitates rigorous analytical control to ensure the safety and efficacy of the final drug product.^{[1][3]}

The analytical strategy presented herein is designed to provide orthogonal data points, creating a complete and verifiable profile of the compound.

Table 1: Physicochemical Properties of **4-(4-Chlorophenyl)cyclohexanecarboxylic Acid**

Property	Value	Source
CAS Number	49708-81-8 (trans-isomer)	^{[1][3]}
Molecular Formula	C ₁₃ H ₁₅ ClO ₂	^{[1][2]}
Molecular Weight	238.71 g/mol	^{[1][2]}
Appearance	White to yellow crystalline powder	^[2]
Melting Point	250–262°C	^{[1][2]}
Purity (Typical)	≥98%	^[2]

Chromatographic Purity and Assay: High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone technique for assessing the purity of **4-(4-Chlorophenyl)cyclohexanecarboxylic acid**, capable of separating the main component from isomers (cis vs. trans), precursors, and degradation products. A reverse-phase (RP-HPLC) method is most suitable, leveraging the compound's moderate polarity.

Expertise & Causality: The choice of a C18 column provides excellent hydrophobic retention for the chlorophenyl and cyclohexane moieties. An acidified mobile phase (using TFA or phosphoric acid) is critical to suppress the ionization of the carboxylic acid group.^{[2][4]} This

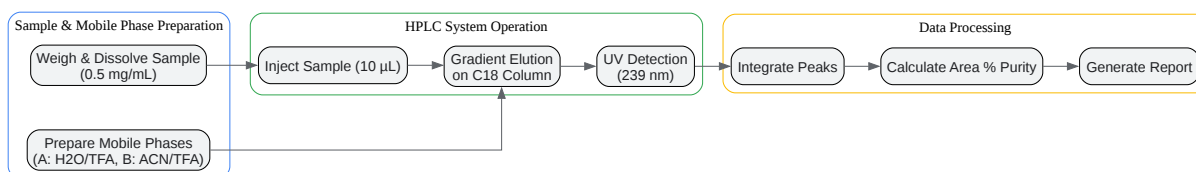
ensures a single, sharp peak shape and consistent retention time, which is essential for accurate quantification. UV detection is selected based on the strong chromophore of the chlorophenyl ring.

Protocol 2.1: RP-HPLC Purity Analysis

- Instrumentation: HPLC system with UV-Vis or Diode Array Detector (DAD).
- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase A: 0.1% (v/v) Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: 0.1% (v/v) TFA in Acetonitrile.
- Gradient Elution:
 - Start at 60% A / 40% B.
 - Linear gradient to 20% A / 80% B over 15 minutes.
 - Hold at 20% A / 80% B for 5 minutes.
 - Return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 239 nm.^[5]
- Injection Volume: 10 μ L.
- Sample Preparation: Accurately weigh and dissolve the sample in a 50:50 mixture of Acetonitrile and Water to a final concentration of 0.5 mg/mL.

Data Interpretation: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram. The retention time serves as the primary identifier. A DAD can be used to assess peak purity by comparing spectra across the peak.

Workflow Visualization: HPLC Analysis



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Caption: HPLC workflow from sample preparation to final report.

Structural Elucidation: Spectroscopic Methods

Spectroscopy provides unambiguous confirmation of the molecular structure and functional groups. NMR, IR, and MS are used in concert for a comprehensive structural profile.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise molecular structure, including stereochemistry (cis/trans isomerism).

Expertise & Causality: ¹H NMR confirms the presence and connectivity of protons, while ¹³C NMR identifies all unique carbon environments. The choice of solvent (DMSO-d₆) is suitable for carboxylic acids due to its ability to solubilize the compound and the downfield shift of the acidic proton, making it easy to identify.

Protocol 3.1.1: NMR Sample Preparation and Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.7 mL of Deuterated Dimethyl Sulfoxide (DMSO-d₆).
- **Instrumentation:** 400 MHz (or higher) NMR spectrometer.

- Acquisition:
 - Acquire a ^1H NMR spectrum.
 - Acquire a ^{13}C NMR spectrum.
 - (Optional) Perform 2D NMR experiments (e.g., COSY, HSQC) for complex structural assignments.

Expected ^1H NMR Signals (in DMSO- d_6):

- ~12.0 ppm: A broad singlet corresponding to the carboxylic acid proton (-COOH).
- ~7.3-7.4 ppm: A doublet (AA'BB' system) for the protons on the chlorophenyl ring.
- ~1.4-2.5 ppm: A series of complex multiplets for the cyclohexane ring protons. The chemical shifts and coupling constants will differ for the cis and trans isomers.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and reliable method for identifying the key functional groups present in the molecule.

Expertise & Causality: The Attenuated Total Reflectance (ATR) technique is preferred for solid samples as it requires minimal sample preparation and is non-destructive. The key vibrational bands for the carboxylic acid (O-H and C=O stretches) and the aromatic ring are highly characteristic.^{[2][6]}

Protocol 3.2.1: FTIR-ATR Analysis

- Instrumentation: FTIR spectrometer with an ATR accessory.
- Background: Collect a background spectrum of the clean, empty ATR crystal.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.
- Data Collection: Apply pressure to ensure good contact and collect the spectrum (typically 16-32 scans at 4 cm^{-1} resolution).

Table 2: Expected FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2500–3300	Broad, Strong	O–H Stretch (Carboxylic Acid)
~2850–2950	Medium-Strong	Aliphatic C–H Stretch (Cyclohexane)
~1680-1710	Strong	C=O Stretch (Carboxylic Acid Dimer)
~1600, ~1490	Medium	Aromatic C=C Ring Stretch
~820	Strong	C-H Out-of-plane bend (para-substituted ring)

Mass Spectrometry (MS)

MS is used to confirm the molecular weight of the compound and can be coupled with chromatography (LC-MS or GC-MS) to identify impurities.

Expertise & Causality: Electrospray Ionization (ESI) in negative mode is ideal for this compound as the carboxylic acid is readily deprotonated to form the $[M-H]^-$ ion, providing a clear signal for the molecular weight.

Protocol 3.3.1: LC-MS Analysis

- Instrumentation: An HPLC system coupled to a mass spectrometer with an ESI source.
- Chromatography: Use the HPLC method described in Protocol 2.1.
- MS Parameters (Negative ESI Mode):
 - Ionization Mode: ESI⁻
 - Scan Range: m/z 50-500
 - Capillary Voltage: ~3.0 kV

- Drying Gas (N₂): Temperature and flow as per instrument recommendation.

Data Interpretation: The primary ion expected is [M-H]⁻ at m/z 237.07 (for ³⁵Cl) and 239.07 (for ³⁷Cl), showing the characteristic isotopic pattern for a molecule containing one chlorine atom.

Thermal Properties Analysis

Thermal analysis provides crucial information on melting point, purity, and thermal stability.

Expertise & Causality: Differential Scanning Calorimetry (DSC) provides a precise melting point, which is a key indicator of purity.^[2] A sharp endothermic peak indicates high purity, whereas a broad peak suggests the presence of impurities. Thermogravimetric Analysis (TGA) determines the temperature at which the compound begins to decompose, defining its thermal stability limits.^[7]

Protocol 4.1: DSC and TGA Analysis

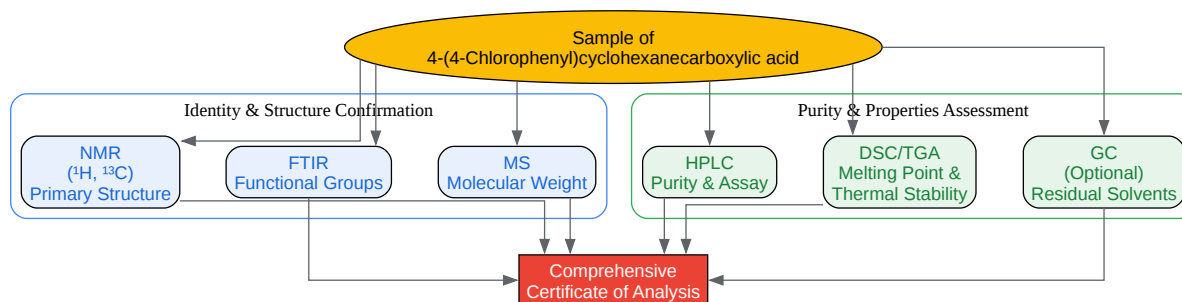
- Instrumentation: A simultaneous DSC-TGA instrument or separate units.
- Sample Preparation: Accurately weigh 3-5 mg of the sample into an aluminum pan.
- DSC/TGA Parameters:
 - Atmosphere: Nitrogen, flow rate of 50 mL/min.
 - Temperature Range: 30°C to 400°C.
 - Heating Rate: 10°C/min.

Data Interpretation:

- DSC: Identify the onset and peak temperature of the sharp endotherm corresponding to the melting point (expected ~250-262°C).^[2]
- TGA: Observe the temperature at which significant weight loss begins, indicating thermal decomposition.

Integrated Analytical Workflow

The characterization of **4-(4-Chlorophenyl)cyclohexanecarboxylic acid** is not a linear process but an integrated workflow where each technique provides complementary information.



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